

# chemical structure and synthesis of proflavine hemisulfate

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## Compound of Interest

Compound Name: *Acridine, 3,8-diamino-*

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## Proflavine Hemisulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Proflavine hemisulfate is a versatile acridine dye with a long history of use as a topical antiseptic. Its potent biological activity stems from its ability to intercalate into DNA, a mechanism that has garnered significant interest in various research fields, including oncology and virology. This technical guide provides a detailed overview of the chemical structure, synthesis, and mechanism of action of proflavine hemisulfate, tailored for a scientific audience. It includes a compilation of its physicochemical properties, detailed synthetic protocols, and a visual representation of its synthesis and mode of action.

### Chemical Structure and Properties

Proflavine hemisulfate is the hemisulfate salt of the organic base proflavine (3,6-diaminoacridine). The structure consists of a planar tricyclic acridine core with amino groups at the 3 and 6 positions. This planarity is crucial for its primary biological function. The hemisulfate salt form confers improved water solubility.

The chemical identity of proflavine hemisulfate is defined by the following identifiers:

- IUPAC Name: bis(acridin-10-ium-3,6-diamine);sulfate[1]
- Synonyms: 3,6-Diaminoacridine hemisulfate, Proflavin hemisulfate[2]
- CAS Number: 1811-28-5[2]
- Molecular Formula:  $C_{26}H_{24}N_6O_4S$  (for the 2:1 salt) or  $C_{13}H_{11}N_3 \cdot 0.5 H_2SO_4$ [1][3]
- Molecular Weight: 516.6 g/mol (for the 2:1 salt)[1]

A summary of the key quantitative physicochemical properties of proflavine hemisulfate is presented in Table 1.

Table 1: Physicochemical Properties of Proflavine Hemisulfate

Property	Value	References
Molecular Formula	$C_{26}H_{24}N_6O_4S$	[1]
Molecular Weight	516.6 g/mol	[1]
Appearance	Orange to brown crystalline powder	[4]
Water Solubility	10 mg/mL	[5]
Fluorescence $\lambda_{ex}$	444 nm (in 0.01M HCl)	[3]
Fluorescence $\lambda_{em}$	508 nm (in 0.01M HCl)	[3]
Melting Point	276-277 °C (for the free base)	[1]

## Synthesis of Proflavine

The synthesis of proflavine, the free base of proflavine hemisulfate, is most commonly achieved through the condensation of m-phenylenediamine with formic acid. This reaction is typically acid-catalyzed and performed in a high-boiling point solvent. The resulting proflavine base can then be converted to the hemisulfate salt.

## Experimental Protocol for Proflavine Synthesis

The following protocol is adapted from established synthetic methods.[\[1\]](#)[\[5\]](#)

#### Materials:

- m-Phenylenediamine (1,2-diaminobenzene)
- Anhydrous formic acid
- Concentrated sulfuric acid (96%)
- Ethylene glycol
- 6% Sodium hydroxide solution
- Ethanol
- Activated charcoal

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, add 388 g of ethylene glycol.
- **Addition of Reactants:** To the ethylene glycol, add 30.4 g (0.66 mol) of anhydrous formic acid and 129 g (1.2 mol) of m-phenylenediamine.
- **Acid Catalyst:** With continuous stirring, slowly add 122.6 g (1.2 mol) of 96% sulfuric acid to the mixture.
- **Heating:** Heat the reaction mixture to an internal temperature of 155 °C over 30-35 minutes. Maintain this temperature and continue stirring for 75 minutes.
- **Precipitation of Proflavine Base:** After the reaction is complete, cool the mixture to 50 °C. Pour the cooled reaction mixture in a thin stream into 2000 g of a vigorously stirred 6% sodium hydroxide solution. This will precipitate the crude proflavine base.
- **Filtration and Washing:** Filter the crude proflavine precipitate and wash it with water until the filtrate is no longer alkaline.

- Recrystallization: Dissolve the crude proflavine in approximately 58 times its weight of ethylene glycol at 95-100 °C with stirring.
- Decolorization: Add activated charcoal (10% of the dry weight of the crude product) to the hot solution and stir for 10 minutes.
- Crystallization: Filter the hot solution to remove the charcoal. Slowly cool the filtrate to 20 °C with stirring and continue to stir for an additional 60 minutes to allow for complete crystallization.
- Final Product: Filter the crystallized proflavine, wash with ethanol, and dry in a vacuum oven at 50 °C. The expected yield is approximately 50-71%.<sup>[1]</sup>

## Synthesis of Proflavine Hemisulfate

To obtain proflavine hemisulfate, the purified proflavine base is treated with a stoichiometric amount of sulfuric acid in an appropriate solvent, followed by crystallization.

## Mechanism of Action: DNA Intercalation and Oxidative Stress

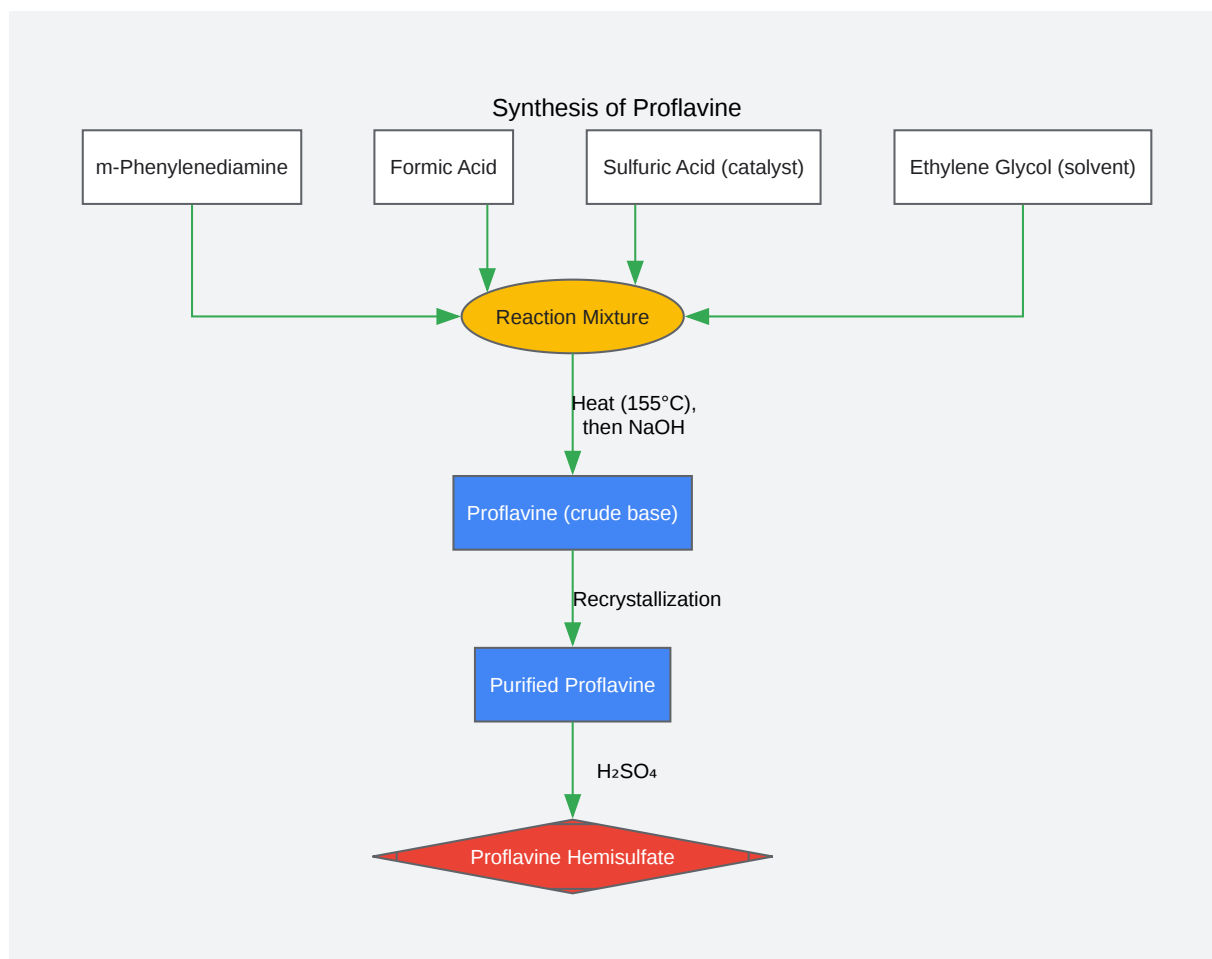
The primary mechanism of action of proflavine is its ability to intercalate into double-stranded DNA.<sup>[6][7]</sup> The planar aromatic acridine ring system inserts itself between adjacent base pairs of the DNA double helix. This intercalation has several significant downstream effects:

- Disruption of DNA Synthesis and Repair: The presence of proflavine in the DNA structure interferes with the function of DNA polymerases and other enzymes involved in replication and transcription, ultimately inhibiting cell growth and proliferation.<sup>[6][8]</sup>
- Induction of Mutations: Intercalation can cause frameshift mutations by inducing the insertion or deletion of base pairs during DNA replication.<sup>[8]</sup>

In addition to direct DNA intercalation, photo-activated proflavine can generate reactive oxygen species (ROS), such as superoxide anions and hydroxyl radicals.<sup>[9][10]</sup> These highly reactive species can cause further damage to DNA, as well as to other cellular components like proteins and lipids, contributing to the cytotoxic effects of the compound.

# Visualizing the Synthesis and Mechanism of Action

## Synthesis Pathway of Proflavine



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Caption: A flowchart illustrating the key steps in the synthesis of proflavine hemisulfate.

## Mechanism of Action of Proflavine



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